

# L-Alanyl-L-leucine chemical structure and properties

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## Compound of Interest

Compound Name: *L-Alanyl-L-leucine*

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## L-Alanyl-L-leucine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**L-Alanyl-L-leucine** is a dipeptide composed of the amino acids L-alanine and L-leucine. As an endogenous metabolite, it plays a role in fundamental biochemical processes, primarily in protein synthesis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological relevance of **L-Alanyl-L-leucine**. It includes detailed tables of quantitative data, summaries of experimental protocols for its analysis, and visual representations of related biological pathways to support researchers and professionals in drug development and life sciences.

### Chemical Structure and Identification

**L-Alanyl-L-leucine** is formed through a peptide bond between the carboxyl group of L-alanine and the amino group of L-leucine.

Chemical Identifiers

Identifier	Value
IUPAC Name	(2S)-2-[[[(2S)-2-aminopropanoyl]amino]-4-methylpentanoic acid[1]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> [1]
Canonical SMILES	C--INVALID-LINK--C)C(=O)O">C@@HN[1]
InChI	InChI=1S/C9H18N2O3/c1-5(2)4-7(9(13)14)11-8(12)6(3)10/h5-7H,4,10H2,1-3H3,(H,11,12)(H,13,14)/t6-,7-/m0/s1[1]
InChIKey	RDIKFPRVLJLMER-BQBZGAKWSA-N[1]
CAS Number	3303-34-2[1]

## Physicochemical Properties

The physicochemical properties of **L-Alanyl-L-leucine** are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

### Physicochemical Data of **L-Alanyl-L-leucine**

Property	Value	Source
Molecular Weight	202.25 g/mol	PubChem[1]
Physical Description	Solid, White to off-white powder	PubChem, MedChemExpress[1]
Melting Point	Not explicitly reported for L-Alanyl-L-leucine. For comparison, L-Alanine: ~297 °C (decomposes), L-Leucine: ~293 °C (decomposes).	N/A
Solubility	Water: ≥ 100 mg/mL (494.44 mM); DMSO: 1 mg/mL (4.94 mM) with sonication and warming.	MedChemExpress
Optical Rotation ([α] <sub>D</sub> )	Not explicitly reported for L-Alanyl-L-leucine. For comparison, L-Leucine in 6N HCl is +15.1°[2]. The specific rotation can be influenced by solvent, concentration, and temperature[3][4].	N/A
pKa (predicted)	pKa1 (carboxyl group): ~3.2; pKa2 (amino group): ~8.3	N/A
LogP (experimental)	-2.13	PubChem[1]
XLogP3 (computed)	-2.8	PubChem[1]

## Biological and Pharmacological Properties

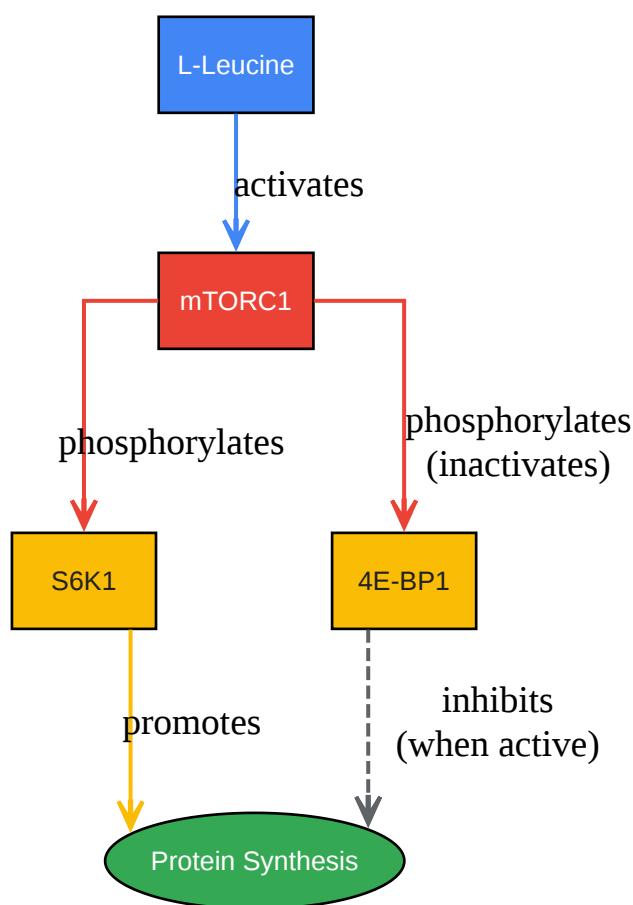
**L-Alanyl-L-leucine** is recognized as an endogenous metabolite primarily involved in protein synthesis.[5] While specific pharmacological activities of the dipeptide itself are not extensively documented, its constituent amino acid, L-leucine, is well-studied for its significant role in cellular signaling.

## Role in Protein Metabolism

As a dipeptide, **L-Alanyl-L-leucine** can be hydrolyzed into its constituent amino acids, L-alanine and L-leucine, which are then available for protein synthesis and other metabolic processes.

## L-Leucine and mTORC1 Signaling

L-leucine is a key activator of the mammalian target of rapamycin complex 1 (mTORC1) signaling pathway. This pathway is a central regulator of cell growth, proliferation, and protein synthesis. The activation of mTORC1 by leucine promotes the phosphorylation of downstream targets, including S6 kinase 1 (S6K1) and eukaryotic initiation factor 4E-binding protein 1 (4E-BP1), leading to an increase in mRNA translation and protein synthesis.



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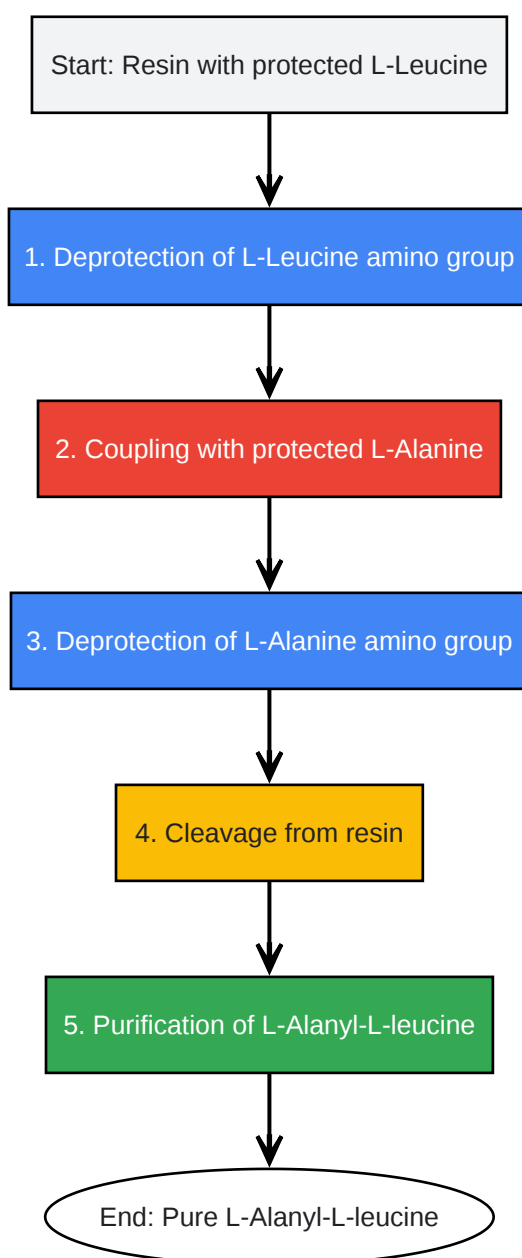
L-Leucine activation of the mTORC1 signaling pathway.

## Experimental Protocols

### Synthesis of L-Alanyl-L-leucine

While specific, detailed protocols for the synthesis of **L-Alanyl-L-leucine** are not readily available in the public domain, it can be synthesized using standard peptide synthesis methodologies. A common approach involves the coupling of N-protected L-alanine with C-protected L-leucine, followed by deprotection steps.

General Solid-Phase Peptide Synthesis (SPPS) Workflow:



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Generalized workflow for solid-phase peptide synthesis.

## Purification

Purification of dipeptides like **L-Alanyl-L-leucine** is commonly achieved using chromatographic techniques.

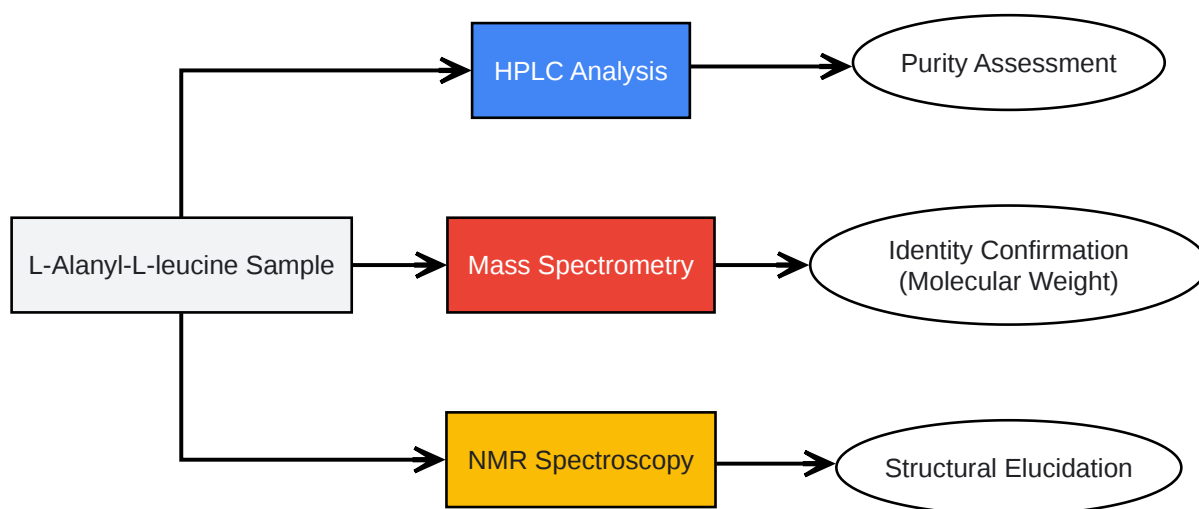
- **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):** This is the standard method for peptide purification.[6] The separation is based on the hydrophobicity of the peptide. A C18 column is typically used with a mobile phase gradient of water and acetonitrile, often with an ion-pairing agent like trifluoroacetic acid (TFA).[6]
- **Ion-Exchange Chromatography (IEX):** This method separates peptides based on their net charge at a specific pH.[7] It can be a useful step in a multi-step purification process.[7]

## Analysis

The identity and purity of **L-Alanyl-L-leucine** can be confirmed using several analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is used to assess the purity of the dipeptide.[7][8] The retention time of the sample is compared to that of a known standard.
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight of the dipeptide, confirming its identity.[1]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to elucidate the chemical structure of the dipeptide and confirm the connectivity of the atoms.[9]

General Analytical Workflow for Dipeptide Characterization:



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Workflow for the analytical characterization of **L-Alanyl-L-leucine**.

## Conclusion

**L-Alanyl-L-leucine** is a simple dipeptide with a fundamental role in protein metabolism. While its own specific biological activities beyond being a source of its constituent amino acids are not well-defined, the profound effects of L-leucine on cellular signaling, particularly the mTOR pathway, highlight the potential importance of this dipeptide in various physiological and pathological states. Further research is warranted to explore the specific roles and potential therapeutic applications of **L-Alanyl-L-leucine**. The information and protocols provided in this guide serve as a valuable resource for researchers and professionals working with this and other similar biomolecules.

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